CeMMEC13: Application Notes and Protocols for Laboratory Use

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Compound of Interest

Compound Name:	*CeMMEC13*
CAS No.:	*1790895-25-8*
Cat. No.:	*B15585734*

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Introduction

CeMMEC13 is a potent and selective small molecule inhibitor of the second bromodomain (BD2) of TATA-box binding protein associated factor 1 (TAF1), with a half-maximal inhibitory concentration (IC50) of 2.1 µM.[1][2][3] TAF1 is the largest subunit of the general transcription factor IID (TFIID), a critical component of the RNA polymerase II pre-initiation complex. The bromodomain of TAF1 recognizes and binds to acetylated lysine residues on histones, a key epigenetic mark for active gene transcription. By selectively inhibiting the TAF1-BD2, **CeMMEC13** provides a valuable tool for investigating the role of this specific bromodomain in gene regulation, cell cycle control, and its potential as a therapeutic target in various diseases, including cancer.

These application notes provide detailed information on the solubility of **CeMMEC13** and protocols for its preparation and use in common cell-based assays.

Physicochemical and Biological Properties

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Property	Value	Source
Molecular Formula	$C_{19}H_{16}N_2O_4$	[1][2]
Molecular Weight	336.34 g/mol	[1][2]
CAS Number	1790895-25-8	[1][2]
Target	TAF1 Bromodomain 2 (BD2)	[1][2][3]
IC50	2.1 μM (for TAF1 BD2)	[1][2][3]
Purity	≥98%	[4]

Solubility Data

CeMMEC13 exhibits solubility in various organic solvents, but it is poorly soluble in aqueous solutions. For laboratory use, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.

Solvent	Solubility	Notes	Source
DMSO	62 mg/mL (184.34 mM)	Sonication is recommended for complete dissolution. Use fresh, anhydrous DMSO as it is hygroscopic.	[1]
67 mg/mL (199.2 mM)	[2]		
20 mg/mL	[4]		
Ethanol	6 mg/mL (17.84 mM)	Sonication is recommended.	[1][2]
Water	< 1 mg/mL	Insoluble or slightly soluble.	[1][2]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[4]	

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Preparation of Stock and Working Solutions

Proper preparation of **CeMMEC13** solutions is critical for obtaining reproducible results in downstream experiments. It is recommended to prepare a concentrated stock solution in DMSO, which can then be diluted to the final working concentration in cell culture medium.

Materials

- **CeMMEC13** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, complete cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile microcentrifuge tubes

Protocol for 10 mM Stock Solution in DMSO

- Equilibrate: Allow the vial of **CeMMEC13** powder to reach room temperature before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of **CeMMEC13** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.36 mg of **CeMMEC13** (Molecular Weight = 336.34 g/mol).
- Dissolve: Add the appropriate volume of anhydrous, sterile DMSO to the powder. Vortex the solution for several minutes to ensure complete dissolution. If necessary, sonicate the solution for a short period to aid dissolution.[1][2]
- Aliquot and Store: Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).[2]

Preparation of Working Solutions

When diluting the DMSO stock solution into aqueous cell culture medium, it is crucial to do so in a stepwise manner to prevent precipitation of the compound.[5]

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- Intermediate Dilution (Optional but Recommended): First, dilute the 10 mM stock solution in DMSO to a lower intermediate concentration (e.g., 1 mM).

- Final Dilution: Add the DMSO stock or intermediate dilution to the pre-warmed cell culture medium and mix immediately by gentle swirling or pipetting. The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.1% (v/v), to avoid solvent-induced cytotoxicity.[5][6] Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.

Experimental Protocols

Cell Proliferation Assay (MTT Assay)

This protocol describes a method to determine the effect of **CeMMEC13** on the proliferation of a cancer cell line.

Materials:

- Cancer cell line of interest (e.g., THP-1, H23)
- Complete growth medium
- **CeMMEC13** stock solution (10 mM in DMSO)
- 96-well clear flat-bottom cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- Multichannel pipette
- Plate reader

Protocol:

- Cell Seeding: Trypsinize and count the cells. Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete growth medium. Incubate for 24 hours at 37°C in a 5% CO_2 incubator to allow for cell attachment.

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- Compound Treatment: Prepare serial dilutions of **CeMMEC13** in complete growth medium from the 10 mM stock solution. A suggested concentration range is from 0.1 µM to 100 µM. Ensure the final DMSO concentration in all wells is consistent and does not exceed 0.1%. Include a vehicle control (DMSO only).
- Carefully remove the medium from the wells and add 100 µL of the prepared drug dilutions.
- Incubation: Incubate the plate for 48-72 hours at 37°C in a 5% CO_2 incubator.
- MTT Addition: Add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Solubilization: Add 100 µL of solubilization buffer to each well and incubate overnight at 37°C to dissolve the formazan crystals.
- Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Subtract the background absorbance (medium only). Normalize the data to the vehicle-treated control wells (representing 100% viability). Plot the percentage of cell viability against the log concentration of **CeMMEC13** and determine the IC50 value using non-linear regression analysis.

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **CeMMEC13** and a typical experimental workflow for its use in cell-based assays.

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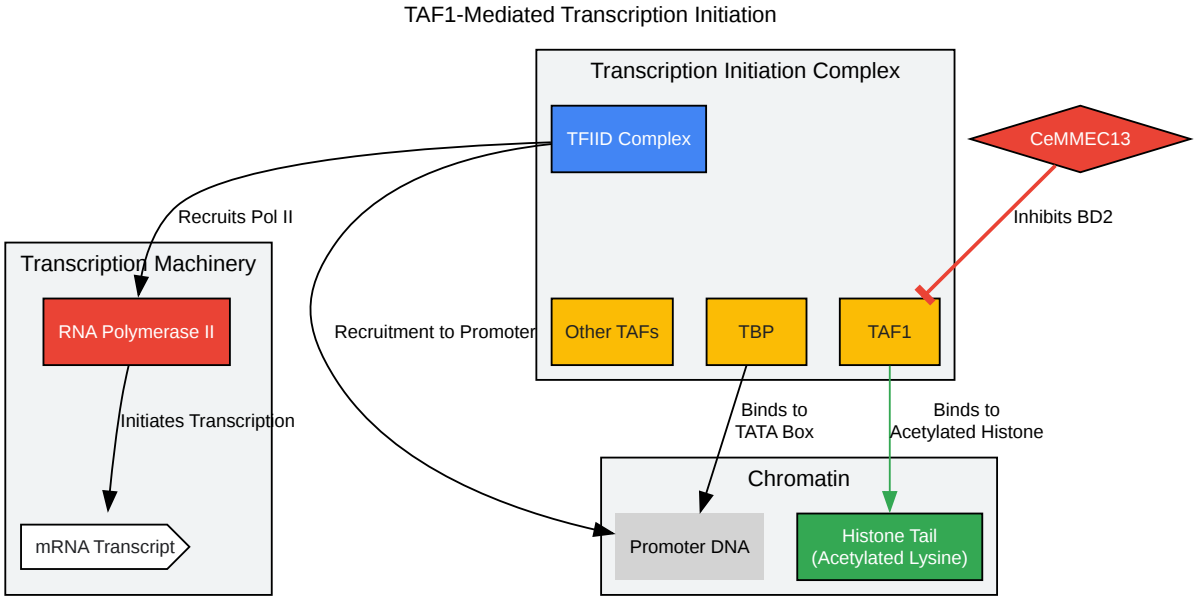

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Caption: TAF1-mediated transcription initiation and the inhibitory action of **CeMMEC13**.

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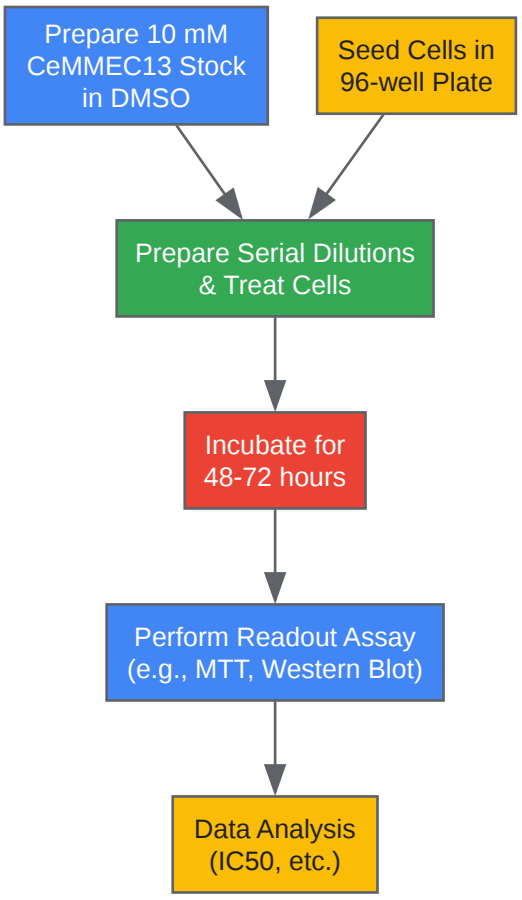
Workflow for Cell-Based Assay with CeMMEC13



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Caption: A generalized workflow for conducting cell-based assays with **CeMMEC13**.

Troubleshooting

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Issue	Possible Cause	Suggested Solution
Compound Precipitation in Media	High final DMSO concentration; rapid dilution from high concentration stock.	Perform serial dilutions in DMSO before adding to the aqueous medium. Ensure the final DMSO concentration is ≤ 0.1%.[5]
High Variability in Results	Inconsistent cell seeding; compound instability in media; edge effects in plates.	Ensure a homogenous cell suspension before seeding. Prepare fresh dilutions of the compound for each experiment. Avoid using the outer wells of the 96-well plate.
No Observed Effect	Compound inactivity; incorrect concentration range; cell line insensitivity.	Verify compound purity and activity. Perform a broader dose-response curve. Select a cell line known to be sensitive to transcription inhibitors.

Concluding Remarks

CeMMEC13 is a selective inhibitor of the TAF1 bromodomain 2, making it a valuable chemical probe to dissect the epigenetic regulation of gene expression. The protocols and data presented here provide a foundation for researchers to effectively utilize **CeMMEC13** in their laboratory investigations. As with any small molecule inhibitor, it is recommended to perform appropriate control experiments to ensure the observed effects are specific to the inhibition of TAF1.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. The roles of TAF1 in neuroscience and beyond - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- 6. researchgate.net [researchgate.net]

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